

An In-Depth Technical Guide to the Physical Properties of Benzylchlorodimethylsilane

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Compound of Interest

Compound Name: *Benzylchlorodimethylsilane*

Cat. No.: *B156170*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **Benzylchlorodimethylsilane**, specifically its boiling point and density. The information is presented to be a valuable resource for laboratory and development work.

Quantitative Data Summary

The physical properties of **Benzylchlorodimethylsilane** are summarized in the table below for quick reference.

Physical Property	Value	Conditions
Boiling Point	101-103 °C	at 18 mmHg[1][2][3]
80-81 °C	at 15 mmHg[4]	
Density	1.018 g/mL	at 25 °C[1][2]
1.016 g/mL	Not specified	

Experimental Protocols

The following are detailed methodologies for the experimental determination of boiling point and density, which are standard procedures in chemical analysis.

1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure substance, the boiling point is a characteristic physical property.

Methodology: Distillation Method

A common and effective method for determining the boiling point of a liquid is through simple distillation.^[3]

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, and a thermometer. The bulb of the thermometer should be positioned so that the top of the bulb is level with the bottom of the side arm of the distilling flask.
- **Procedure:**
 - The liquid sample (**Benzylchlorodimethylsilane**) is placed in the distilling flask along with a few boiling chips to ensure smooth boiling.
 - The apparatus is heated gently.
 - As the liquid boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser.
 - The temperature at which the liquid is consistently condensing and dripping into the receiving flask is recorded as the boiling point.
- **Pressure Correction:** Since the boiling point is dependent on the atmospheric pressure, it is crucial to record the barometric pressure during the experiment. If the pressure is not at standard sea-level pressure (760 mmHg), a correction may need to be applied.

2. Determination of Density

Density is defined as the mass of a substance per unit volume. For liquids, it is typically measured in grams per milliliter (g/mL).

Methodology: Pycnometer Method

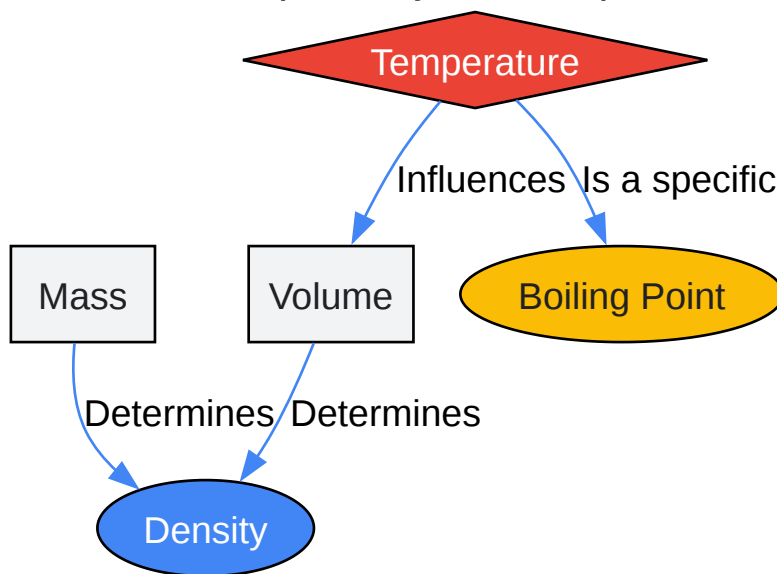
A pycnometer is a flask with a close-fitting ground glass stopper with a fine bore through its center, which allows for the measurement of a precise volume.

- Apparatus: A pycnometer (specific gravity bottle), an analytical balance, and a constant temperature water bath.
- Procedure:
 - The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined using an analytical balance.
 - The pycnometer is filled with the liquid sample (**Benzylchlorodimethylsilane**), ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid that emerges through the capillary is carefully wiped off.
 - The filled pycnometer is then weighed to determine the mass of the liquid.
 - The pycnometer is emptied, cleaned, and filled with a reference liquid of known density (e.g., distilled water) at the same temperature, and its mass is determined.
 - The volume of the pycnometer can be calculated from the mass and known density of the reference liquid.
 - The density of the **Benzylchlorodimethylsilane** is then calculated by dividing the mass of the sample by the determined volume of the pycnometer.
- Temperature Control: Density is temperature-dependent; therefore, all measurements should be conducted at a constant and recorded temperature, typically using a water bath.[\[1\]](#)

Logical Relationship of Physical Properties

The following diagram illustrates the fundamental relationship between the mass, volume, and density of a substance, and the influence of temperature on these properties.

Relationship of Physical Properties



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Caption: Logical flow of physical property determination.

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